

Section 1: Introduction and Regulatory Context

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Compound of Interest

Compound Name: 2,2',4,4',6,6'-Hexachloro-1,1'-biphenyl-13C12
Cat. No.: B15555299

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Polychlorinated biphenyls (PCBs) are a class of 209 synthetic organochlorine compounds (congeners) that were widely used in industrial applications for their chemical stability and insulating properties.[1][2] Despite being banned in the United States in 1979, their resistance to degradation has led to their persistence in the environment, bioaccumulation in food chains, and continued human exposure.[1][3][4]

PCB congener 155 (2,2',4,4',6,6'-Hexachlorobiphenyl) is a prominent, highly chlorinated congener. It is classified as a non-dioxin-like (NDL) PCB due to its molecular structure, which prevents it from binding effectively to the aryl hydrocarbon receptor (AhR)—the primary mechanism of toxicity for dioxin-like congeners.[5][6][7] Therefore, its toxicological profile is distinct and mediated by different cellular pathways, primarily impacting the nervous and endocrine systems.[2][5][6] This guide will dissect the unique toxicological signature of PCB 155.

Section 2: Physicochemical Profile

The toxicological behavior of PCB 155 is fundamentally dictated by its chemical and physical properties. Its structure, featuring six chlorine atoms with two in the ortho positions on each biphenyl ring, renders it highly stable and lipophilic. This high lipophilicity (fat-solubility) and low

water solubility are the primary drivers of its environmental persistence and bioaccumulation in the adipose tissue of living organisms.[1][3]

Property	Value / Description	Source
IUPAC Name	2,2',4,4',6,6'-Hexachlorobiphenyl	[8]
CAS Number	33979-03-2	[8][9]
Chemical Formula	C ₁₂ H ₄ Cl ₆	[8]
Molecular Weight	360.88 g/mol	[8]
Water Solubility	Very low; decreases with increased chlorination.	[1][9]
Log K _{ow} (Octanol-Water Partition Coefficient)	High; indicating strong lipophilicity.	[10]
Persistence	Resistant to acids, bases, oxidation, and thermal degradation.	[1][2]

Section 3: Toxicokinetics: The Journey Through the Body

The disposition of PCB 155 within a biological system—its absorption, distribution, metabolism, and excretion (ADME)—is characterized by rapid uptake and extremely slow elimination.

Absorption

Humans and wildlife are exposed to PCB 155 through ingestion of contaminated food, inhalation of contaminated air, and dermal contact.[11] Due to its lipophilicity, it is readily absorbed into the bloodstream from the gut and lungs via passive diffusion.[12]

Distribution and Bioaccumulation

Once absorbed, PCB 155 is transported by lipoproteins in the blood and preferentially partitions into lipid-rich tissues, such as adipose tissue, the liver, skin, and brain.[3] This

sequestration in fat is the basis for its long-term bioaccumulation. It can also cross the placental and blood-brain barriers, leading to fetal and central nervous system exposure, respectively.

[11][13]

Metabolism

The metabolism of PCBs is primarily mediated by the cytochrome P450 (CYP) enzyme system in the liver.[12][14] However, the structure of PCB 155—specifically its high degree of chlorination and the lack of adjacent non-chlorinated carbon atoms (meta-para sites)—makes it highly resistant to metabolic breakdown.[15] This metabolic stability is a key factor contributing to its long biological half-life and persistence in the body.

Excretion

Due to its low rate of metabolism and high lipid solubility, the excretion of PCB 155 is extremely slow.[14][16] The primary route of elimination for its metabolites, if formed, is through the bile and feces, with a minor component in urine. The slow clearance rate solidifies its status as a cumulative toxin.

Section 4: Toxicodynamics: Mechanisms of Cellular Disruption

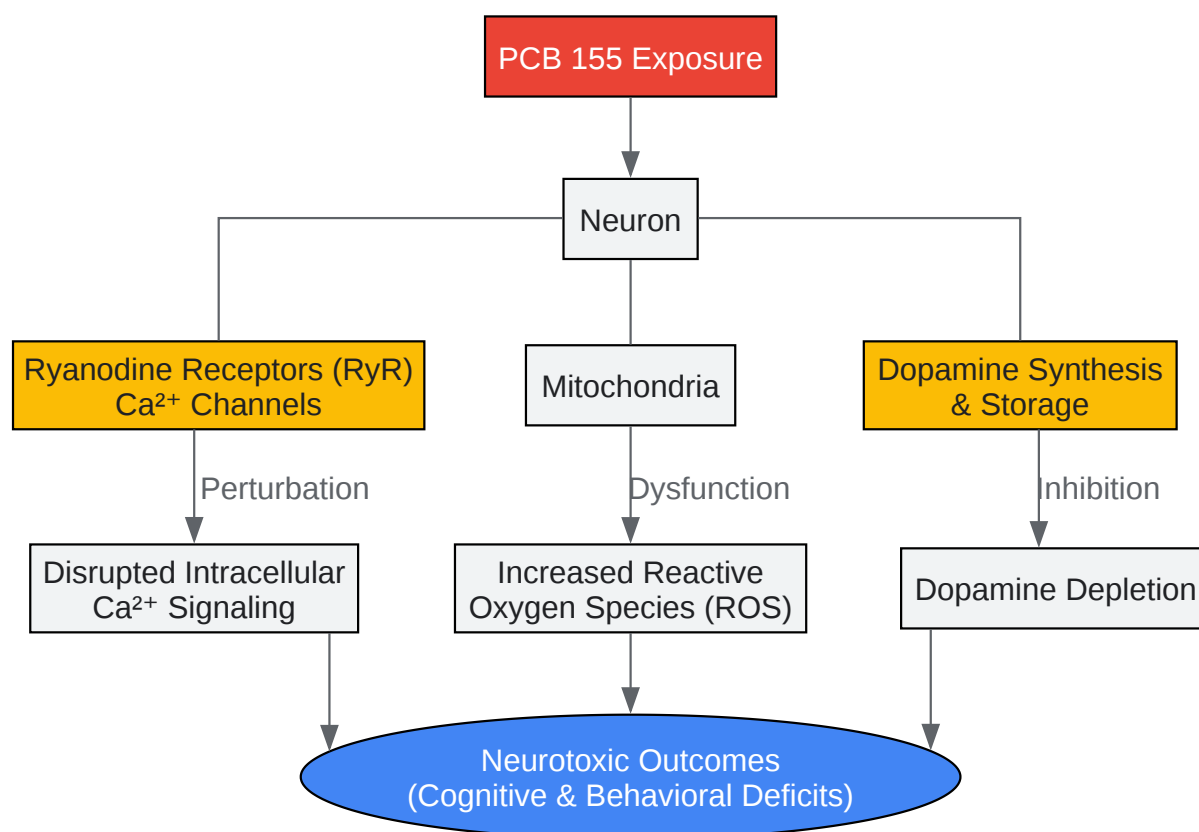
As a non-dioxin-like PCB, the toxicity of congener 155 is not mediated by the AhR pathway. Instead, it exerts its effects through several distinct mechanisms, primarily targeting neuronal and endocrine cells.

Primary Mechanisms of Neurotoxicity

The neurotoxicity of NDL-PCBs like congener 155 is a significant health concern, especially during development.[5][13][17] Key mechanistic hypotheses include:

- **Disruption of Calcium (Ca^{2+}) Homeostasis:** Ortho-substituted NDL-PCBs are known to interfere with intracellular calcium signaling, a critical process for neurotransmitter release, neuronal excitability, and plasticity.[5][6] They can directly interact with ryanodine receptors (RyRs), which are major intracellular calcium release channels.[18][19]

- Alteration of Dopaminergic Systems: NDL-PCBs have been shown to decrease cellular dopamine content, which can impact motor control, motivation, and affective behaviors.[3][6]
- Induction of Oxidative Stress: Exposure to PCBs can increase the production of reactive oxygen species (ROS) in neurons, leading to oxidative damage to lipids, proteins, and DNA, and potentially triggering apoptosis (programmed cell death).[5][20]



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Caption: Key neurotoxic mechanisms of PCB 155.

Mechanisms of Endocrine Disruption

PCBs are potent endocrine-disrupting chemicals (EDCs).[3][21] Congener 155 can interfere with hormonal pathways critical for reproduction and development:

- Hypothalamic-Pituitary-Gonadal (HPG) Axis: PCBs can suppress the HPG axis, leading to reproductive dysfunction such as reduced fertility and altered hormone levels.[\[2\]](#)[\[3\]](#)
- Thyroid Hormone System: PCBs can interfere with the synthesis, transport, and action of thyroid hormones.[\[2\]](#)[\[5\]](#) This is particularly damaging during neurodevelopment, as thyroid hormones are essential for proper brain maturation.[\[2\]](#)

Section 5: Target Organ Toxicology

The cumulative nature and specific mechanisms of PCB 155 lead to toxicity in several key organ systems.

Hepatotoxicity

The liver is a primary target for PCBs.[\[7\]](#)[\[22\]](#) While PCB 155 is considered less potent in causing liver damage than dioxin-like congeners, chronic exposure can still lead to adverse effects.

Study Type	Species	Endpoint	LOAEL (Lowest Observable Adverse Effect Level)	Source
Subchronic Oral	Rat	Fatty Metamorphosis	21.4 mg/kg/day	[22] [23]

This relatively high LOAEL suggests that acute liver damage is less of a concern than for other congeners, but the potential for long-term, chronic effects remains.

Neurotoxicity

The central nervous system is highly vulnerable to PCB 155, particularly during prenatal and early postnatal development.[\[5\]](#)[\[24\]](#) Exposure is linked to cognitive deficits, learning and memory problems, and behavioral changes.[\[3\]](#)[\[17\]](#)

Reproductive and Endocrine Toxicity

As an EDC, PCB 155 is associated with a range of reproductive health issues in both males and females, including decreased sperm motility and reduced fertility.[3][4]

Carcinogenicity Assessment

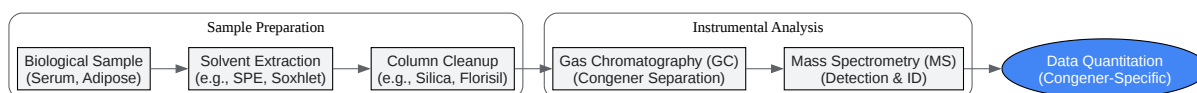
The International Agency for Research on Cancer (IARC) classifies dioxin-like PCBs as Group 1 carcinogens ("carcinogenic to humans").[1] The evidence for non-dioxin-like congeners is less definitive. For PCB 155 specifically, an IARC working group considered the available data insufficient to draw a clear conclusion on its carcinogenicity.[7] However, studies on commercial PCB mixtures, which contain NDL congeners, have shown they can cause liver cancer in animals.[11][25]

Section 6: Methodologies for Toxicological Assessment

A multi-faceted approach combining analytical chemistry with in vivo and in vitro models is required to fully characterize the toxicity of PCB 155.

Analytical Detection in Biological and Environmental Matrices

The standard for quantifying PCB 155 is high-resolution gas chromatography (GC) coupled with either an electron capture detector (ECD) or, for greater specificity, mass spectrometry (MS).[26][27][28] The causality behind this choice is the need to separate the 209 possible congeners from each other to assess the toxicity of individual compounds rather than an undefined mixture.



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Caption: General workflow for PCB congener analysis.

In Vivo Assessment Protocol: Rodent Subchronic Oral Toxicity Study

This protocol is a self-validating system designed to determine the No Observable Adverse Effect Level (NOAEL) and LOAEL for target organ toxicity.

Objective: To assess the systemic toxicity of PCB 155 following repeated oral administration in rats over 28 days.

Methodology:

- **Animal Model:** Use 4 groups (n=10/sex/group) of young adult Sprague-Dawley rats. The choice of this model is based on historical data availability and regulatory acceptance.
- **Dosing:** Administer PCB 155 dissolved in a corn oil vehicle via oral gavage daily for 28 days. Groups receive vehicle control, low dose, mid dose, and high dose (e.g., doses bracketing the known 21.4 mg/kg/day LOAEL).[\[22\]](#)[\[23\]](#)
- **In-Life Observations:** Monitor clinical signs, body weight, and food consumption twice weekly. This provides general health indicators.
- **Clinical Pathology:** At termination (day 29), collect blood for hematology and clinical chemistry analysis to assess liver function (e.g., ALT, AST), kidney function, and other systemic effects.
- **Necropsy and Histopathology:** Conduct a full gross necropsy. Weigh key organs (liver, brain, spleen, thymus, kidneys, gonads). Preserve these organs in formalin for histopathological examination by a board-certified veterinary pathologist to identify cellular-level changes.
- **Data Analysis:** Use appropriate statistical methods (e.g., ANOVA followed by Dunnett's test) to compare treated groups to the control group. The NOAEL is the highest dose with no statistically significant adverse findings.

In Vitro Mechanistic Assay: ROS Production in Neuronal Cells

This protocol provides mechanistic insight into the oxidative stress pathway of neurotoxicity.

Objective: To determine if PCB 155 induces the production of reactive oxygen species (ROS) in a human neuroblastoma cell line (e.g., SH-SY5Y).

Methodology:

- **Cell Culture:** Culture SH-SY5Y cells in appropriate media until they reach ~80% confluency in a 96-well plate. This ensures a healthy, responsive cell population.
- **Probe Loading:** Wash cells and incubate them with a fluorescent ROS-sensitive probe, such as 2',7'-dichlorodihydrofluorescein diacetate (DCFH-DA). DCFH-DA is non-fluorescent until it is oxidized by ROS within the cell, making it a direct indicator of oxidative stress.
- **Exposure:** Expose cells to a range of PCB 155 concentrations (and a vehicle control) for a defined period (e.g., 24 hours). Include a positive control (e.g., H₂O₂) to validate assay performance.
- **Fluorescence Measurement:** Measure the fluorescence intensity in each well using a plate reader at the appropriate excitation/emission wavelengths.
- **Data Analysis:** Normalize the fluorescence of treated cells to the vehicle control. A statistically significant increase in fluorescence indicates ROS induction. This provides a direct link between the chemical exposure and a key initiating event in cellular toxicity.[\[20\]](#)
[\[29\]](#)

Section 7: Conclusion and Future Perspectives

PCB congener 155 is a persistent, bioaccumulative, and toxic compound with a distinct toxicological profile. As a non-dioxin-like PCB, its primary adverse effects are neurotoxicity and endocrine disruption, driven by mechanisms such as altered calcium signaling, dopaminergic interference, and hormonal dysregulation. While its acute hepatotoxic potential appears lower than that of dioxin-like congeners, the risks associated with chronic, low-dose exposure to the nervous and endocrine systems, particularly during development, are significant.

Future research should focus on elucidating the complex interactions between PCB 155 and other environmental co-contaminants, investigating its potential epigenetic effects, and developing more sensitive biomarkers of exposure and effect for human population studies.

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